

Mps1-IN-3 hydrochloride solubility and stability issues

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Compound of Interest

Compound Name: *Mps1-IN-3 hydrochloride*

Cat. No.: *B12396513*

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Technical Support Center: Mps1-IN-3 Hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Mps1-IN-3 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Mps1-IN-3 hydrochloride**?

A1: The recommended solvent for dissolving **Mps1-IN-3 hydrochloride** is dimethyl sulfoxide (DMSO).^{[1][2][3][4]} It is important to use high-purity, anhydrous DMSO to ensure the best solubility and stability of the compound.^{[1][5]}

Q2: What is the solubility of **Mps1-IN-3 hydrochloride** in DMSO?

A2: There are varying reports on the solubility of **Mps1-IN-3 hydrochloride** in DMSO. It is recommended to start with a lower concentration and gradually increase it. Sonication and warming (up to 60°C) can aid in dissolution.^{[2][5]} Please refer to the table below for reported solubility values from various suppliers.

Q3: How should I prepare a stock solution of **Mps1-IN-3 hydrochloride**?

A3: To prepare a stock solution, allow the vial of lyophilized **Mps1-IN-3 hydrochloride** powder to warm to room temperature before opening to prevent moisture condensation. Add the calculated volume of anhydrous DMSO to the vial to achieve your desired concentration. To ensure the compound is fully dissolved, you can gently vortex the vial and/or sonicate it briefly in a water bath. A visual inspection should be done to confirm there are no particulates.

Q4: How should I store the solid powder of **Mps1-IN-3 hydrochloride**?

A4: The solid powder of **Mps1-IN-3 hydrochloride** should be stored at -20°C in a sealed container, away from moisture.^{[1][6]} Under these conditions, the compound is stable for at least three years.^[2]

Q5: How should I store the **Mps1-IN-3 hydrochloride** stock solution in DMSO?

A5: Stock solutions of **Mps1-IN-3 hydrochloride** in DMSO should be stored at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] It is highly recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.

Q6: I am observing precipitation when I dilute my DMSO stock solution into an aqueous buffer or cell culture medium. What should I do?

A6: **Mps1-IN-3 hydrochloride** has poor aqueous solubility. To avoid precipitation, it is recommended to use a serial dilution approach. Prepare an intermediate dilution of the DMSO stock in your aqueous buffer or medium before making the final dilution. Also, ensure that the final concentration of DMSO in your assay is low (typically less than 0.5%) to minimize its potential effects on the biological system.

Q7: My experimental results are inconsistent. Could this be related to the stability of **Mps1-IN-3 hydrochloride**?

A7: Inconsistent results can be due to the degradation of **Mps1-IN-3 hydrochloride** in solution. It is strongly advised to prepare fresh working solutions for each experiment from a properly stored stock. If you suspect degradation, it is best to use a fresh vial of the compound to prepare a new stock solution.

Troubleshooting Guide

| Issue | Probable Cause | Recommended Solution |
|---|---|---|
| Reduced or no inhibitory activity | Compound Degradation: Mps1-IN-3 hydrochloride has limited stability in solution. The stock solution may have been stored for too long, at an incorrect temperature, or subjected to multiple freeze-thaw cycles. | Prepare Fresh Solutions: The most reliable method is to prepare the working solution fresh from a recently made stock solution immediately before each experiment. Proper Stock Storage: Ensure stock solutions are stored in small, single-use aliquots at -80°C. Discard any stock solution that is old or has been thawed multiple times. [7] |
| Inconsistent results between experiments | Variable Compound Potency: This is often linked to the degradation of the inhibitor over time. Using a stock solution of Mps1-IN-3 hydrochloride over several days or weeks will likely lead to a decrease in its effective concentration. | Standardize Solution Preparation: Implement a strict protocol where Mps1-IN-3 hydrochloride solutions are always prepared fresh for each experiment. [7] |
| Precipitation observed in working solution (e.g., cell media) | Poor Aqueous Solubility: Adding a high concentration of the DMSO stock directly into an aqueous assay buffer or cell culture medium can cause Mps1-IN-3 hydrochloride to precipitate. | Use a Serial Dilution Approach: Prepare an intermediate dilution of the DMSO stock in your assay buffer or medium before making the final dilution. Check Final DMSO Concentration: Ensure the final concentration of DMSO in your assay is low (typically <0.5%) and does not affect the biological system. [7] |

Quantitative Data Summary

Table 1: Solubility of **Mps1-IN-3 Hydrochloride** in DMSO

| Supplier | Reported Solubility | Molar Concentration |
|-----------------------------------|---|---------------------|
| MedchemExpress | ≥ 20 mg/mL[1] | 34.84 mM |
| TargetMol | 60 mg/mL (Sonication recommended)[2] | 111.6 mM |
| Cayman Chemical | Slightly soluble: 0.1-1 mg/ml[3] | - |
| Sigma-Aldrich | 20 mg/mL, clear | - |
| MedchemExpress (Mps1-IN-3) | 31.25 mg/mL (ultrasonic and warming to 60°C)[5] | 58.13 mM |
| Sigma-Aldrich (MPS1 Inhibitor II) | 25 mg/mL[4] | - |

Table 2: Storage and Stability of **Mps1-IN-3 Hydrochloride**

| Form | Storage Temperature | Duration | Notes |
|-------------------|----------------------------|----------------------------------|---|
| Solid Powder | -20°C[2][6] | 3 years[2] | Store sealed and away from moisture. [1] |
| 0 - 4°C[6] | Short term (days to weeks) | Dry and dark conditions.[6] | |
| In Solvent (DMSO) | -80°C[1][2] | 6 months to 1 year[1] [2] | Recommended for long-term storage. Prepare single-use aliquots. |
| -20°C[1][6] | 1 month[1] | Suitable for short-term storage. | |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **Mps1-IN-3 Hydrochloride** in DMSO

- **Equilibrate:** Allow the vial containing the lyophilized **Mps1-IN-3 hydrochloride** powder (Molecular Weight: 574.09 g/mol) to reach room temperature before opening.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial. For example, to prepare a 10 mM stock solution from 1 mg of powder, add 174.2 μ L of DMSO.
- **Dissolution:** Gently vortex the vial and, if necessary, sonicate in a water bath for a short period to ensure the compound is completely dissolved.
- **Visual Inspection:** Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.
- **Aliquoting and Storage:** Aliquot the stock solution into small, single-use volumes and store at -80°C.

Visualizations

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